

Beyond the Gleam: A Technical Guide to the Industrial Potential of Dioctyldodecyl Dodecanedioate

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Compound of Interest

Compound Name: *Dioctyldodecyl dodecanedioate*

Cat. No.: *B144591*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: **Dioctyldodecyl dodecanedioate**, a notable diester with the CAS number 129423-55-8, is predominantly recognized for its emollient and conditioning properties within the cosmetics industry.^[1] However, its inherent chemical structure—a long-chain dicarboxylic acid esterified with branched-chain alcohols—suggests a much broader scope of industrial applicability. This technical guide explores the potential of **Dioctyldodecyl dodecanedioate** beyond cosmetics, focusing on its promising roles as a high-performance lubricant, a non-phthalate plasticizer, an industrial solvent, and a specialty additive in coatings. This document consolidates key physicochemical data, outlines detailed experimental protocols for performance evaluation, and presents logical frameworks for its application in these industrial sectors.

Chemical Identity and Physicochemical Properties

Dioctyldodecyl dodecanedioate is the diester of dodecanedioic acid and 2-octyldodecanol.^[2] Its high molecular weight and branched-chain structure are key determinants of its physical and chemical characteristics, which are summarized in Table 1.

Table 1: Physicochemical Properties of **Dioctyldodecyl Dodecanedioate** and Related Esters

Property	Dioctyldodecyl Dodecanedioate	Di-2-ethylhexyl Dodecanedioate (Reference)	Dioctyl Dodecanedioate (Reference)	Test Method/Source
CAS Number	129423-55-8	-	-	-
Molecular Formula	C ₅₂ H ₁₀₂ O ₄	C ₂₈ H ₅₄ O ₄	C ₂₈ H ₅₄ O ₄	PubChem[2]
Molecular Weight (g/mol)	791.37	454.7	454.7	PubChem[2]
Appearance	Liquid (Expected)	Liquid	Liquid	General Knowledge
Kinematic Viscosity @ 40°C (cSt)	Data not available	18.95	21.52	[3]
Kinematic Viscosity @ 100°C (cSt)	Data not available	5.4	6.4	[3]
Viscosity Index	Data not available	148	155	[3]
Pour Point (°C)	Data not available	-55	20	[3][4]
Flash Point (°C)	>200 (Expected)	200	215	[3][4]
Oxidative Stability (°C)	Data not available	190	188	[3]

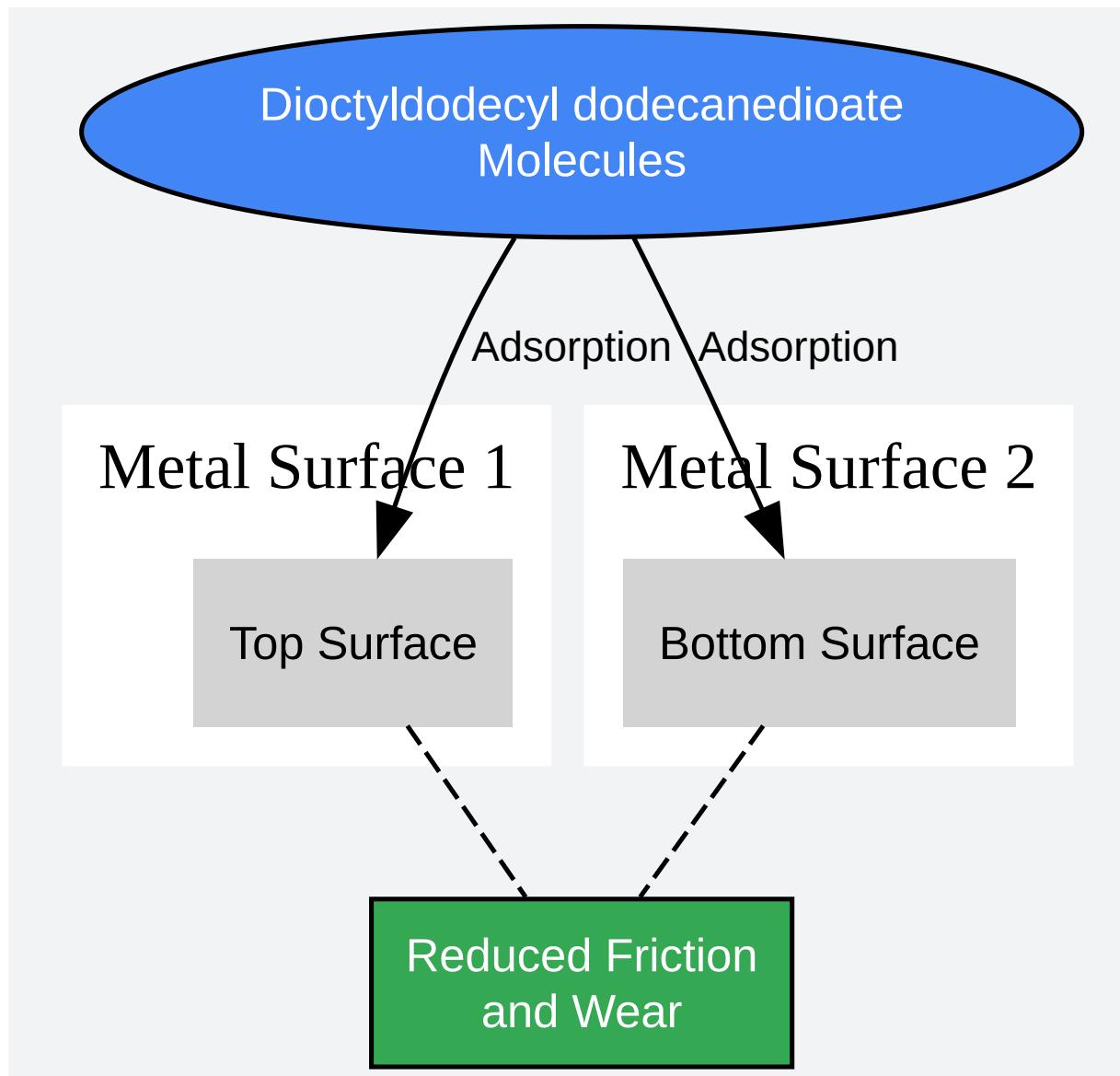
Potential Industrial Applications

The molecular architecture of **Dioctyldodecyl dodecanedioate** suggests its utility in several industrial domains traditionally dominated by less environmentally benign chemistries.

The long carbon chains and branched alcohol moieties of **Dioctyldodecyl dodecanedioate** are indicative of a promising candidate for a high-performance lubricant base oil or additive.

Esters, in general, are known for their excellent lubricity, high viscosity indices, and good thermal stability.[3] The branched structure is particularly advantageous for improving low-temperature fluidity, as evidenced by the significantly lower pour point of branched-chain dodecanedioates compared to their linear counterparts.[3][4]

Diagram 1: Lubricant Action Mechanism



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Caption: Adsorption of ester molecules on metal surfaces, reducing friction.

Experimental Protocol: Evaluation of Lubricant Properties

Objective: To quantify the performance of **DiOctylDodecyl dodecanedioate** as a lubricant base oil.

1. Kinematic Viscosity and Viscosity Index (ASTM D445):

- Measure the kinematic viscosity at 40°C and 100°C using a calibrated capillary viscometer.
- Calculate the Viscosity Index (VI) using the measured viscosities, which indicates the stability of the lubricant's viscosity over a range of temperatures.

2. Pour Point (ASTM D97):

- Determine the lowest temperature at which the lubricant will continue to flow, which is critical for low-temperature applications.

3. Flash Point (ASTM D92):

- Measure the temperature at which the lubricant's vapors will ignite with a flame, indicating its volatility and fire safety.

4. Wear Scar Diameter (ASTM D4172 - Four-Ball Method):

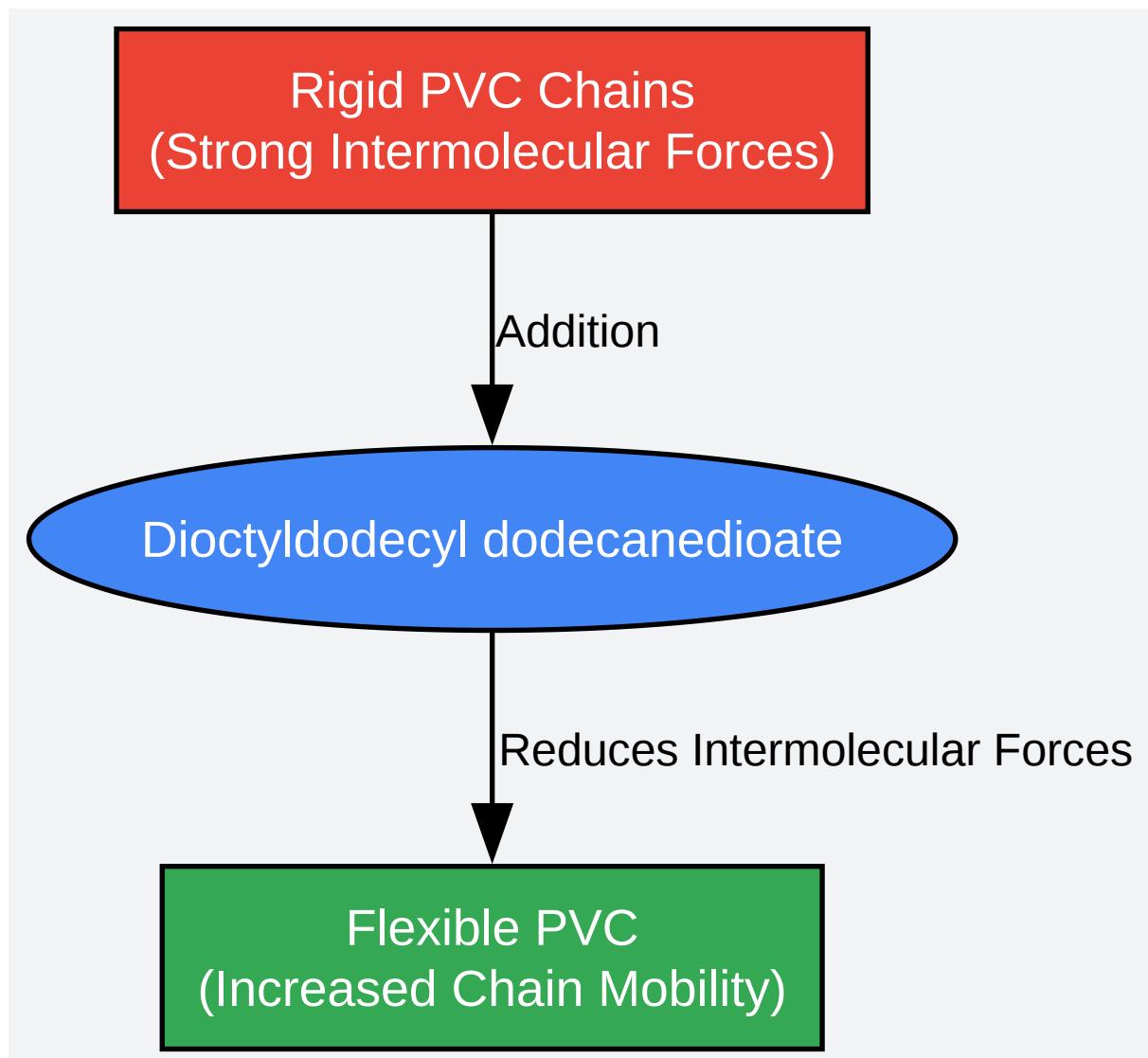
- Conduct a four-ball wear test to evaluate the anti-wear properties of the lubricant. A smaller wear scar diameter on the steel balls indicates better wear protection.[\[5\]](#)

5. Coefficient of Friction (ASTM D6079 - High-Frequency Reciprocating Rig (HFRR)):

- Measure the coefficient of friction to assess the lubricity of the compound under boundary lubrication conditions. A lower coefficient of friction signifies better performance.[\[5\]](#)

The large molecular size and branched structure of **DiOctylDodecyl dodecanedioate** make it a potential high-permanence, non-phthalate plasticizer for polymers such as polyvinyl chloride (PVC). Branched esters are known to enhance the flexibility and reduce the glass transition temperature of PVC, while their high molecular weight can lead to lower migration and volatility compared to smaller plasticizers.

Diagram 2: Plasticization Mechanism

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Caption: Mechanism of PVC plasticization by **Dioctyldodecyl dodecanedioate**.

Experimental Protocol: Evaluation of Plasticizer Performance in PVC

Objective: To assess the efficacy of **Dioctyldodecyl dodecanedioate** as a primary plasticizer for PVC.

1. PVC Compound Preparation:

- Prepare a standard PVC formulation including PVC resin, thermal stabilizer, and the plasticizer at various concentrations (e.g., 30, 40, 50 parts per hundred of resin - phr).
- Mix the components in a two-roll mill at a temperature of 160-170°C to form a homogenous sheet.
- Press the milled sheets into plaques of a specified thickness using a hydraulic press.

2. Mechanical Properties (ASTM D882):

- Cut dumbbell-shaped specimens from the pressed plaques.
- Measure the tensile strength, elongation at break, and modulus of elasticity using a universal testing machine.

3. Hardness (ASTM D2240):

- Measure the Shore A hardness of the plasticized PVC plaques using a durometer.

4. Plasticizer Migration (ASTM D1203):

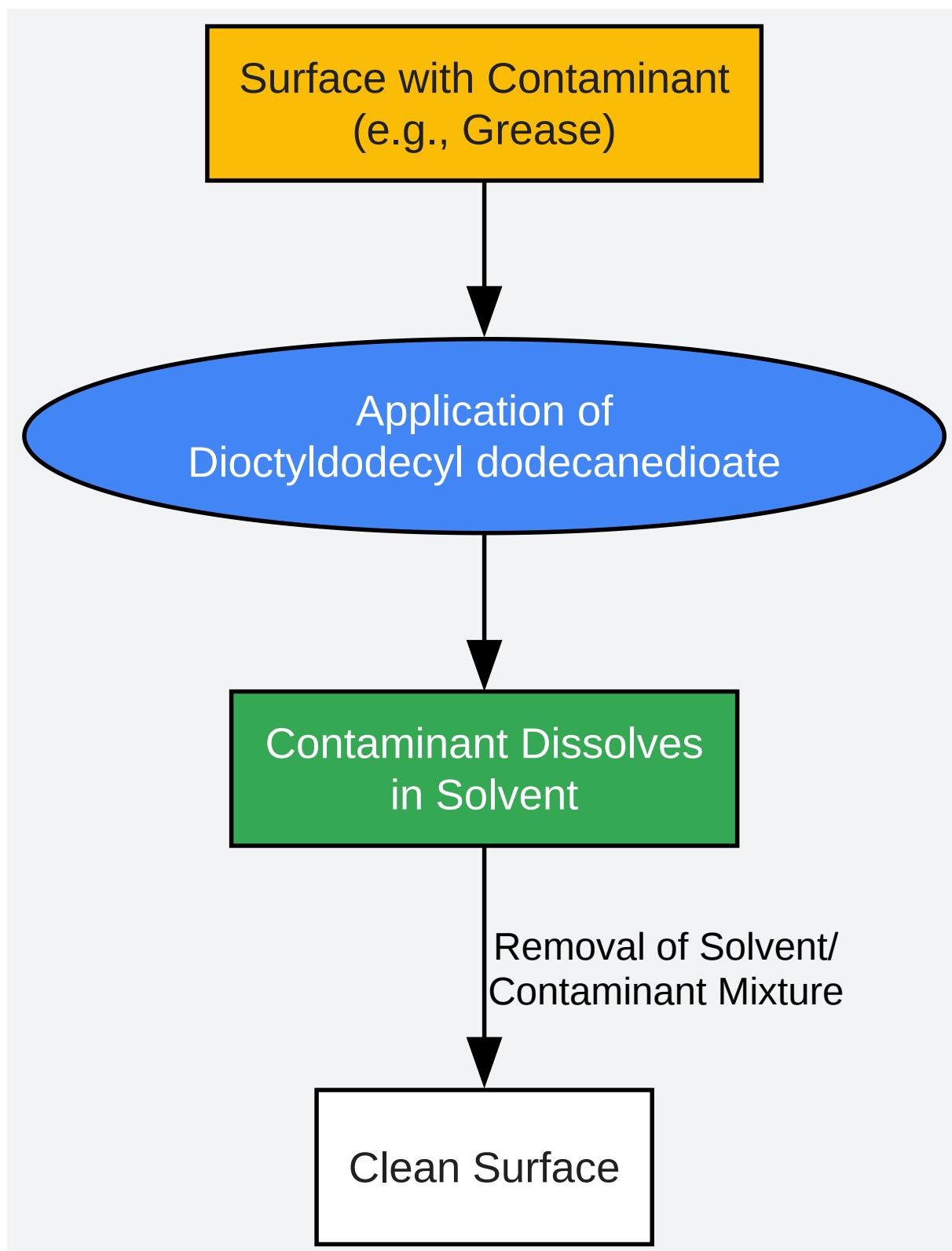
- Determine the weight loss of the plasticized PVC samples after exposure to activated carbon at an elevated temperature to assess the permanence of the plasticizer.

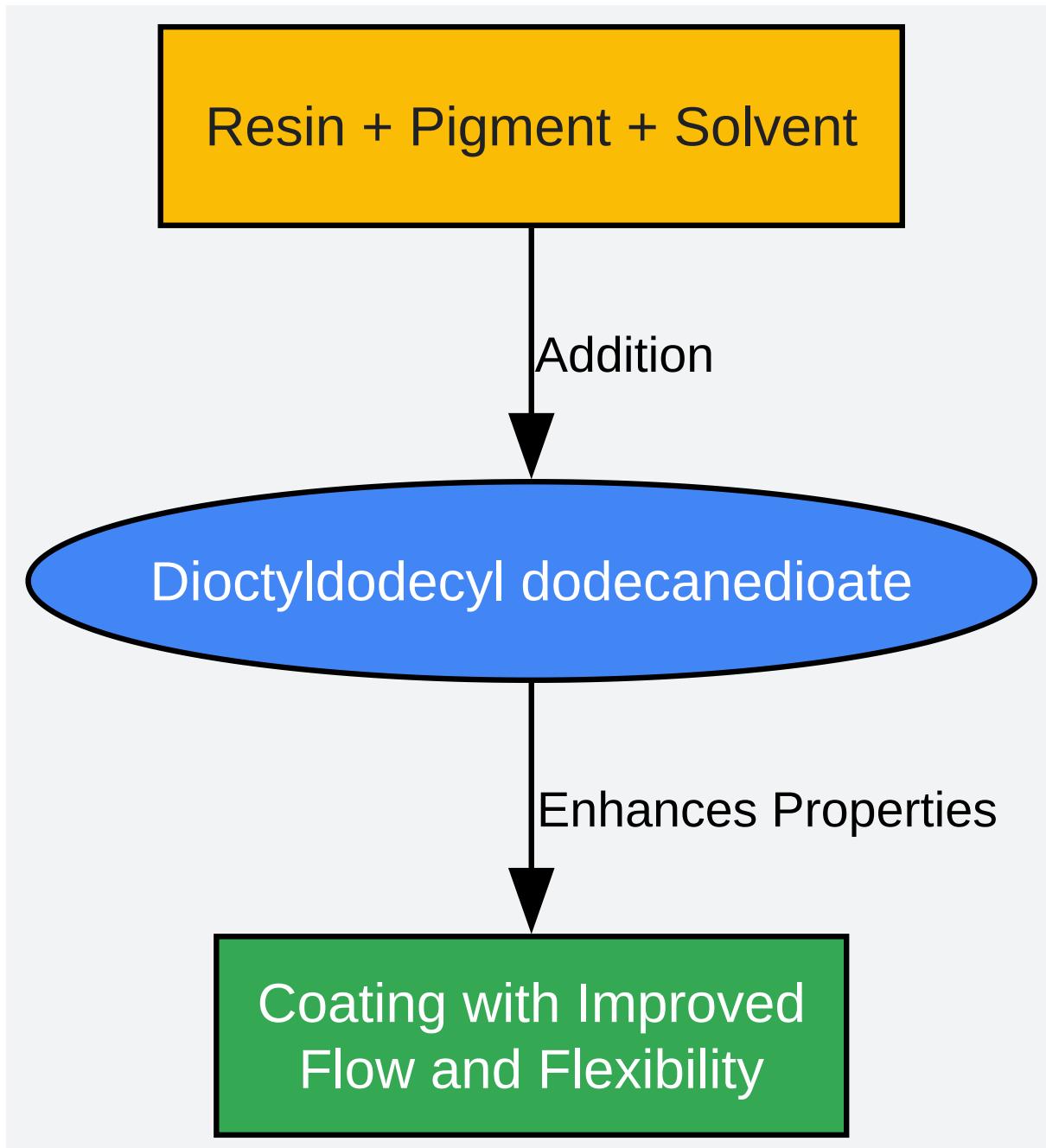
5. Low-Temperature Flexibility (ASTM D1043):

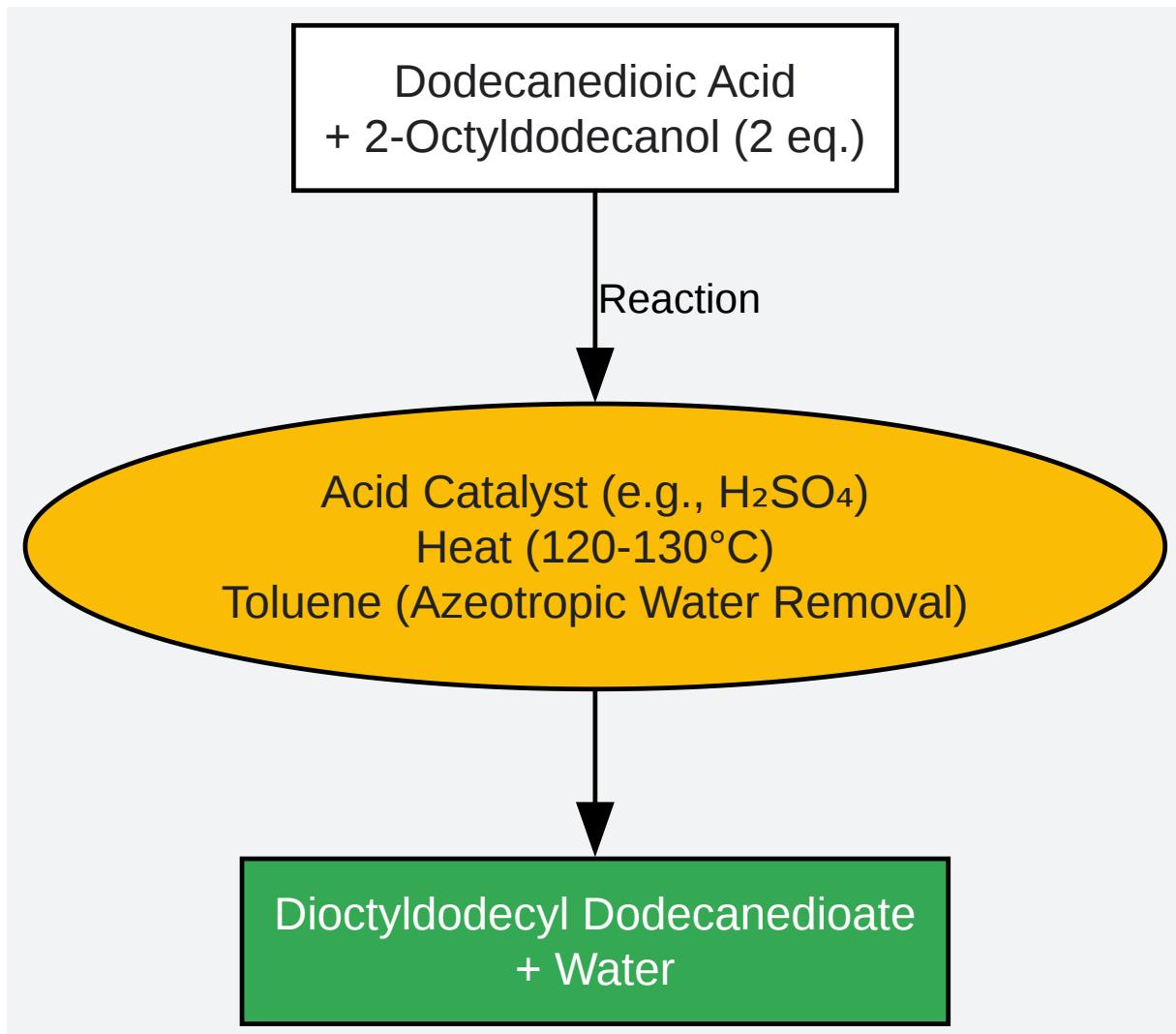
- Evaluate the torsional stiffness of the plasticized PVC at low temperatures to determine its flexibility in cold environments.

High molecular weight esters are increasingly being used as "green" solvents in industrial cleaning applications due to their low volatility, high flash points, good solvency for a range of organic materials, and favorable toxicological and environmental profiles.^[6] **DiOctyldodecyl dodecanedioate**, with its ester functionalities and long alkyl chains, could be an effective solvent for removing greases, oils, and other non-polar contaminants.

Diagram 3: Solvent Action Workflow





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